

# ZONYL FS-300 toxicity assessment in aquatic organisms

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## Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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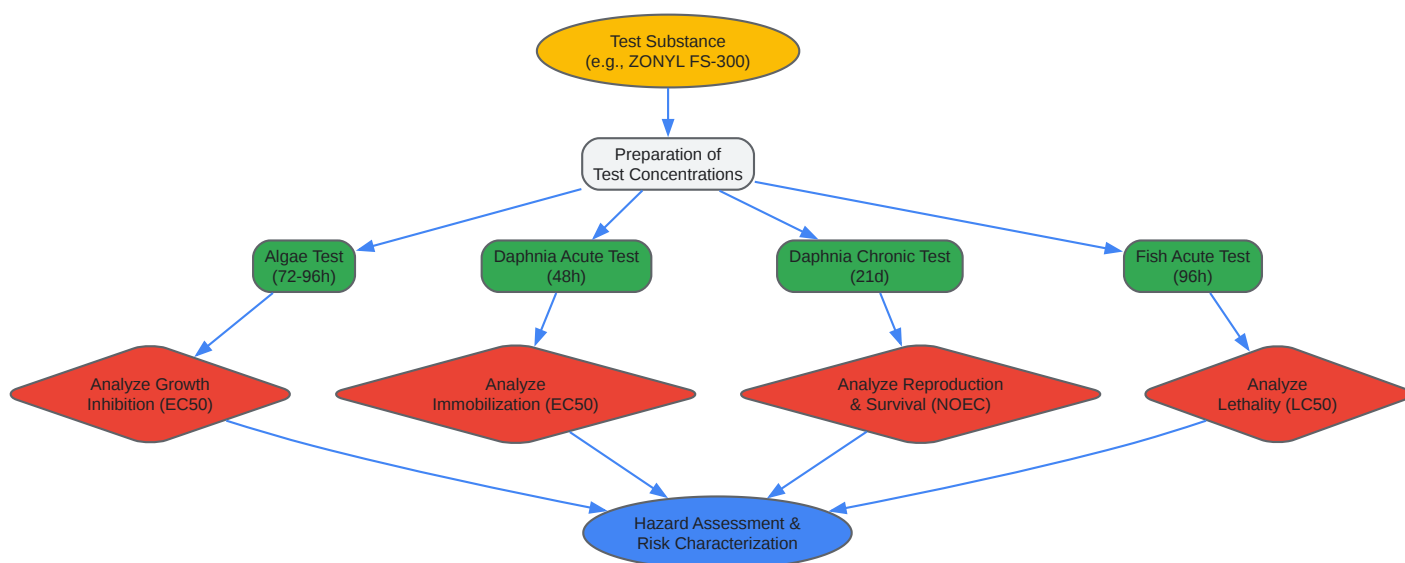
## Standard Aquatic Toxicity Testing Framework

While data for **ZONYL FS-300** is unavailable in the search results, the established experimental protocols for assessing chemical toxicity on aquatic organisms are well-defined. The table below summarizes the key tests you would typically need to look for, based on OECD guidelines [1].

Trophic Level	Test Organism	Test Type	Standard Duration	Key Endpoints Measured
Invertebrates	<i>Daphnia magna</i> / <i>Ceriodaphnia dubia</i>	Acute	48 hours	EC50 (Immobilization) [2] [1]
Invertebrates	<i>Daphnia magna</i>	Chronic	21 days	NOEC (Effects on reproduction and survival) [2] [1]
Primary Producers	Freshwater Algae	Acute	72-96 hours	EC50 (Inhibition of growth rate) [1]
Vertebrates	Fish (e.g., Zebrafish, Trout)	Acute	96 hours	LC50 (Lethality) [1]

## Experimental Workflow for Toxicity Assessment

To help visualize the process described in the testing protocols, the following diagram outlines the general workflow for conducting and analyzing these standard aquatic toxicity tests.



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## References

1. Aquatic Toxicity [chemsafetypro.com]

2. magna and Ceriodaphnia dubia have similar sensitivity in... Daphnia [pmc.ncbi.nlm.nih.gov]

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